

Application Note: Solid-Phase Extraction (SPE) for Dichlorprop Sample Cleanup

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Compound of Interest

Compound Name: *Dichlorprop*

Cat. No.: *B359615*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dichlorprop (2,4-DP) is a widely used phenoxy herbicide for the control of broadleaf weeds. Its presence in environmental samples such as water and soil necessitates robust analytical methods for monitoring and risk assessment. Solid-phase extraction (SPE) is a highly effective and widely adopted sample preparation technique for the cleanup and concentration of **Dichlorprop** from complex matrices prior to chromatographic analysis. This application note provides a detailed protocol for the solid-phase extraction of **Dichlorprop**, ensuring sample integrity and reliable quantification.

The principle of this SPE method relies on the retention of **Dichlorprop**, an acidic compound, on a non-polar sorbent under acidic conditions. By adjusting the sample pH to below the pKa of **Dichlorprop** (~3.1), the analyte is converted to its neutral, less polar form, which enhances its adsorption onto the hydrophobic SPE sorbent. Interfering substances can then be washed away, and the purified **Dichlorprop** is subsequently eluted with an organic solvent.

Quantitative Data Summary

The following table summarizes the quantitative data for the solid-phase extraction of **Dichlorprop** and similar phenoxy herbicides from various sources.

Analyte	SPE Sorbent	Sample Matrix	Recovery Rate (%)	Relative Standard Deviation (RSD) (%)
Dichlorprop (DCPP)	Supramolecular solvent (SUPRAS)	River and Underground Water	~75%	1.6 - 1.8% (at 100 ng/L)
2,4-D	Bond Elut PPL (styrene divinylbenzene copolymer)	Distilled Water	71%	4%
Mecoprop (MCPP)	Bond Elut PPL (styrene divinylbenzene copolymer)	Distilled Water	92%	8%

Experimental Protocol

This protocol details the materials and step-by-step procedure for the solid-phase extraction of **Dichlorprop** from a water sample.

Materials

- SPE Cartridge: C18, 1 g, 6 mL[1]

- Reagents:

- Methanol (HPLC grade)

- Phosphoric acid (~85%)[1]

- Deionized water

- Acetone (HPLC grade)

- Hexane (HPLC grade)

- Equipment:
 - SPE vacuum manifold
 - pH meter or pH indicator strips
 - Glass sample bottles (e.g., 500 mL Boston round)
 - Conical centrifuge tubes (15 mL)
 - Nitrogen evaporator (N-Evap)
 - Mechanical shaker
 - Vortex mixer
 - Pasteur pipets

Procedure

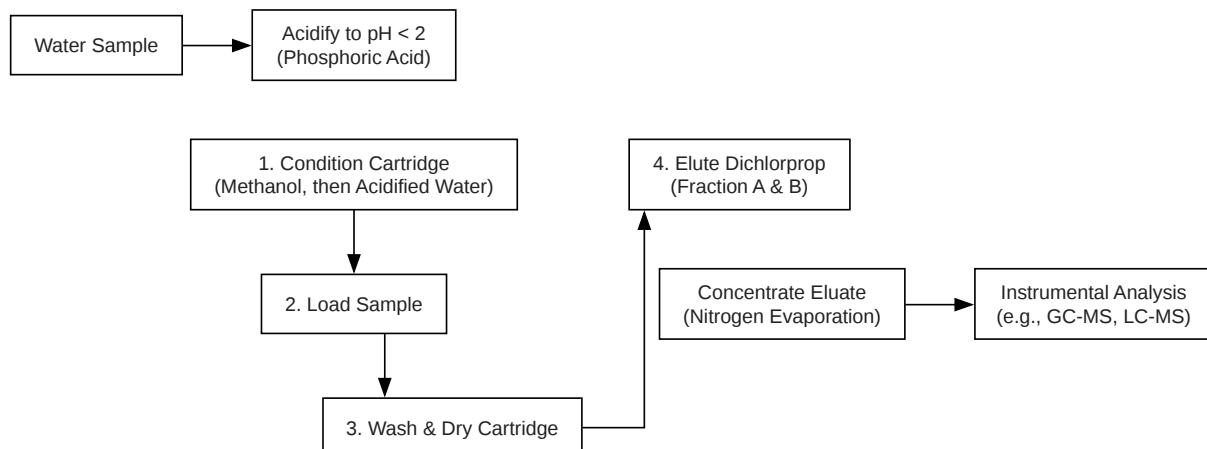
- Sample Preparation:
 1. Collect the water sample in a glass bottle.
 2. Acidify the sample to a pH of less than 2 by adding phosphoric acid (~85%). For a 430 mL sample, approximately 2.5 mL of phosphoric acid can be used.[1]
 3. Confirm the pH using a pH meter or pH indicator strips.[1]
 4. Cap the bottle and shake vigorously for approximately 30 seconds.[1]
- SPE Cartridge Conditioning:
 1. Place a 1 g, 6 mL C18 SPE cartridge on the vacuum manifold.[1]
 2. Condition the cartridge by passing 10 mL of methanol through it at a flow rate of 1-2 mL/minute.[1]
 3. Follow with 10 mL of 1.5% phosphoric acid in deionized water at the same flow rate.[1]

4. Crucially, do not allow the cartridge to dry out before loading the sample.[[1](#)]
- Sample Loading:
 1. Transfer a portion of the acidified sample to the cartridge using a Pasteur pipet.[[1](#)]
 2. Connect the SPE cartridge to the sample bottle using an appropriate adapter.
 3. Load the entire sample onto the cartridge at a flow rate of approximately 5 mL/minute, using a vacuum of <10" Hg.[[1](#)]
 4. The eluate from this step can be discarded.[[1](#)]
- Cartridge Washing and Drying:
 1. After the entire sample has passed through the cartridge, dry the inner walls of the cartridge with a cotton swab.[[1](#)]
 2. Dry the cartridge under a vacuum of >20" Hg for a minimum of 30 minutes to remove excess water.[[1](#)]
- Elution:
 1. Remove the cartridges from the manifold and rinse the manifold ports with acetone to remove any residual water. Replace the SPE cartridges.[[1](#)]
 2. Elute the cartridge at a flow rate of <2 mL/minute into a 15 mL conical centrifuge tube. The elution is performed in two fractions:[[1](#)]
 - Fraction A: Elute with 9 mL of 2% acetone in hexane.[[1](#)]
 - Fraction B: Elute with 9 mL of 50% methanol in acetone.[[1](#)]
- Post-Elution and Concentration:
 1. Add 1.0 mL of hexane to Fraction B.[[1](#)]
 2. Concentrate Fraction B to a final volume of 0.5-1.0 mL using a nitrogen evaporator with a room temperature water bath.[[1](#)]

3. Optional Derivatization for GC Analysis: For analysis by Gas Chromatography, **Dichlorprop** (in Fraction B) can be methylated. This involves adding 1.0 mL of 14% BF_3 /methanol solution, heating at 70°C for 30 minutes, cooling, and then partitioning into hexane. The hexane layer containing the methylated **Dichlorprop** is then combined with Fraction A.[1]

Visualizations

SPE Workflow for **Dichlorprop** Cleanup



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References

- 1. epa.gov [epa.gov]

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